Technical Guide: Val-Arg-Pro-DL-Arg-Fluoromethylketone (VRPR-FMK) Mechanism & Application

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Compound of Interest	
Compound Name:	*Val-Arg-Pro-DL-Arg-Fluoromethylketone*
Cat. No.:	*B12394165*

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Executive Summary

Val-Arg-Pro-DL-Arg-Fluoromethylketone (VRPR-FMK) is a cell-permeable, irreversible peptide inhibitor targeting the paracaspase MALT1 (Mucosa-associated lymphoid tissue lymphoma translocation protein 1).[1] It serves as a critical tool compound in immunology and oncology research, specifically for dissecting the canonical NF-κB signaling pathway in activated B-cell-like diffuse large B-cell lymphoma (ABC-DLBCL).

This guide details the molecular mechanism of VRPR-FMK, its specific interaction with the MALT1 catalytic dyad, and validated protocols for assessing MALT1 protease activity.

Chemical Architecture & Mechanism of Binding

Structural Composition

VRPR-FMK is a synthetic tetrapeptide derivative designed to mimic the optimal substrate specificity of MALT1. Its structure is bipartite:

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- Recognition Motif (VRPR): The tetrapeptide sequence Val-Arg-Pro-Arg (VRPR) is derived from the optimal substrate of the metacaspase AtmC9. Crucially, the P1 Arginine residue dictates specificity for MALT1, which cleaves C-terminal to arginine residues (paracaspase activity), distinguishing it from caspases that require aspartate at P1.

- Reactive Warhead (FMK): The Fluoromethylketone group acts as an electrophilic trap. Unlike reversible aldehyde inhibitors, the FMK group forms a stable, irreversible covalent thioether bond with the active site cysteine.

Mechanism of Action (MoA)

The inhibition follows a two-step kinetic mechanism:

- Non-covalent Association: The VRPR peptide moiety occupies the substrate-binding groove of MALT1. The P1 Arginine inserts into the S1 pocket, stabilized by ionic interactions with acidic residues (e.g., Asp365, Asp462).

- Covalent Modification: The nucleophilic thiol (-SH) group of the catalytic Cysteine 464 (Human MALT1 numbering) attacks the carbonyl carbon of the FMK warhead. The fluoride ion acts as a leaving group, resulting in an irreversible thioether linkage.

Key Insight: This irreversible binding effectively "suicide inhibits" the enzyme, permanently disabling its ability to cleave physiological substrates like BCL10, RelB, and A20.

MALT1 Paracaspase Physiology

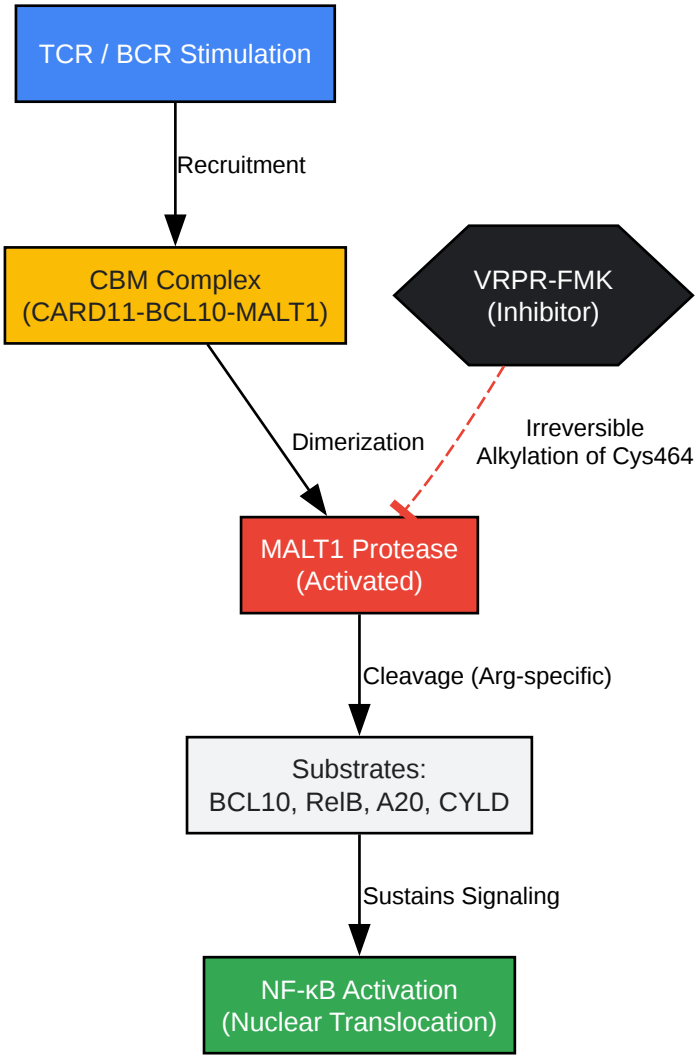
To understand the impact of VRPR-FMK, one must contextualize MALT1's role in the CBM Complex (CARD11-BCL10-MALT1). Upon T-cell or B-cell receptor (TCR/BCR) stimulation, MALT1 is recruited to the CBM complex.[2]

- Scaffold Function: Recruits TRAF6 to activate the IKK complex.

- Protease Function: Cleaves negative regulators (e.g., A20, RelB) and positive regulators (BCL10) to fine-tune and sustain NF-κB signaling.[3]

Diagram 1: MALT1 Signaling Pathway & Inhibition Node

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Caption: The CBM complex activates MALT1, which cleaves substrates to sustain NF-κB.[3] VRPR-FMK irreversibly blocks this proteolytic step.[4][5]

Experimental Protocols

In Vitro Fluorogenic Protease Assay

This assay quantifies MALT1 activity using a synthetic substrate (e.g., Ac-LRSR-AMC) that fluoresces upon cleavage.

Materials:

- Recombinant Human MALT1 (catalytic domain).[6]

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- Substrate: Ac-Leu-Arg-Ser-Arg-AMC (Ac-LRSR-AMC).
- Inhibitor: Z-VRPR-FMK (dissolved in DMSO).[4]
- Assay Buffer: 50 mM HEPES (pH 7.5), 100 mM NaCl, 1 mM EDTA, 10 mM DTT, 1 M Sodium Citrate (Kosmotrope required for dimerization).

Protocol:

- Preparation: Dilute MALT1 enzyme to 2x concentration in Assay Buffer.
- Inhibitor Incubation: Add Z-VRPR-FMK to the enzyme solution.
  - Expert Note: Pre-incubate for 30 minutes at 30°C. Since FMK is a slow-binding irreversible inhibitor, co-addition without pre-incubation will underestimate potency.
- Substrate Addition: Add Ac-LRSR-AMC (Final conc: 10-50 µM) to start the reaction.
- Measurement: Monitor fluorescence (Ex 380 nm / Em 460 nm) kinetically for 60 minutes.
- Analysis: Calculate the slope (RFU/min) of the linear portion.

Cellular Target Engagement (Western Blot)

Validates inhibition in live cells by monitoring the cleavage of the physiological substrate RelB or BCL10.

Protocol:

- Cell Culture: Use ABC-DLBCL cells (e.g., OCI-Ly3) or PMA/Ionomycin-stimulated Jurkat cells.
- Treatment: Treat cells with Z-VRPR-FMK (typically 25–50 µM) for 1 hour prior to stimulation.
  - Expert Note: High concentrations are required due to the poor cell permeability of the charged arginine residues.
- Stimulation: Stimulate with PMA (20 ng/mL) + Ionomycin (1 µM) for 30-60 minutes.

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- Lysis & Blotting: Lyse cells in RIPA buffer containing protease inhibitors (excluding MALT1 inhibitors).
- Detection: Blot for RelB. Look for the disappearance of the cleavage fragment (approx. 37 kDa) compared to vehicle control.

Diagram 2: Experimental Workflow



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Caption: Workflow for validating MALT1 inhibition in a cellular context.

Comparative Pharmacology & Data Summary

VRPR-FMK is primarily a tool compound rather than a clinical candidate due to its pharmacological properties.

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Feature	Z-VRPR-FMK	MI-2 (Small Molecule)	Clinical Significance
Type	Peptidomimetic (Irreversible)	Small Molecule (Irreversible)	VRPR is proof-of-concept; MI-2 is a lead.[7]
Binding Site	Active Site (Substrate Mimic)	Active Site	Both target the catalytic pocket.
Potency (IC50)	~10-100 nM (Biochemical)	~5 µM (Biochemical)	VRPR is potent in vitro but weak in cells.
Cell Permeability	Low (Charged Arginines)	High	VRPR requires high doses (50 µM) in cells.
Selectivity	Moderate (May hit other proteases)	High	FMK can be promiscuous at high conc.

Limitations

- Permeability: The two arginine residues carry a positive charge at physiological pH, hindering membrane traversal.
- Off-Target Effects: Fluoromethylketones can potentially alkylate other cysteine proteases (e.g., cathepsins) if used at excessive concentrations (>100 µM).
- Stability: Peptide bonds are susceptible to degradation by serum proteases.

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